

# Technical Guide: Physical Properties of 1-(3,4-Dichlorophenyl)ethanol

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## Compound of Interest

Compound Name: **1-(3,4-Dichlorophenyl)ethanol**

Cat. No.: **B075180**

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## Introduction

**1-(3,4-Dichlorophenyl)ethanol** is a chlorinated aromatic alcohol of significant interest in organic synthesis, particularly as a chiral building block for active pharmaceutical ingredients (APIs). A thorough understanding of its physical properties is essential for its effective use in laboratory and industrial settings, including reaction optimization, purification, and formulation. This technical guide provides a comprehensive overview of the known physical properties of **1-(3,4-dichlorophenyl)ethanol**, details relevant experimental protocols for property determination, and outlines a common synthetic workflow.

## Core Physical Properties

The physical characteristics of **1-(3,4-dichlorophenyl)ethanol** are summarized below. It is important to note that while some data is available for this specific compound, other properties are often reported for its isomers or closely related analogues.

## Data Presentation

| Property          | Value   | Source / Notes   |
|-------------------|---|--|
| Molecular Formula | C <sub>8</sub> H <sub>8</sub> Cl <sub>2</sub> O       | <a href="#">[1]</a>  |
| Molecular Weight  | 191.05 g/mol  | <a href="#">[2]</a>  |
| CAS Number        | 1475-11-2   | <a href="#">[1]</a> <a href="#">[3]</a>  |
| Appearance        | White to off-white solid/powder                       | Inferred from related compounds. <a href="#">[4]</a>   |
| Boiling Point     | No data available                                     | Data for the related compound (S)-2-Chloro-1-(3,4-dichlorophenyl)ethanol is 392.6°C at 760 mmHg. <a href="#">[5]</a>     |
| Melting Point     | No data available                                     | Data for the related compound 2-Chloro-1-(2,4-dichlorophenyl)ethanol is 63–66 °C. <a href="#">[4]</a>                    |
| Density           | No data available                                     | Data for the related compound (S)-2-Chloro-1-(3,4-dichlorophenyl)ethanol is 1.12 g/cm <sup>3</sup> . <a href="#">[5]</a> |
| Solubility        | Soluble in organic solvents such as ethanol and DMSO. | Inferred from related compounds. <a href="#">[4]</a>   |
| pKa               | No data available                                     |  |
| LogP (XLogP3)     | 3.2   | Computed value for the isomer 2-(3,4-Dichlorophenyl)ethanol.<br><a href="#">[2]</a>                                      |

## Experimental Protocols

Accurate determination of physical properties is crucial for chemical characterization. The following are detailed methodologies for key experiments.

# Synthesis of 1-(3,4-Dichlorophenyl)ethanol via Reduction

The most common route to **1-(3,4-dichlorophenyl)ethanol** is the reduction of the corresponding ketone, 3',4'-dichloroacetophenone. Asymmetric reduction is often employed to obtain specific enantiomers, which are crucial in drug development.[6][7]

## Materials:

- 3',4'-Dichloroacetophenone
- Sodium borohydride ( $\text{NaBH}_4$ ) or a chiral reducing agent (e.g., a borane complex with a chiral catalyst)[8][9]
- Methanol or other suitable solvent
- Diethyl ether or ethyl acetate for extraction
- Anhydrous magnesium sulfate
- Hydrochloric acid (for workup)
- Saturated sodium bicarbonate solution
- Brine

## Procedure:

- Reaction Setup: In a round-bottom flask, dissolve 3',4'-dichloroacetophenone in methanol under an inert atmosphere (e.g., nitrogen or argon).
- Reduction: Cool the solution in an ice bath. Slowly add sodium borohydride in portions. For asymmetric synthesis, a pre-formed chiral catalyst solution would be used, and the ketone solution would be added dropwise.[9]
- Reaction Monitoring: Stir the mixture at room temperature and monitor the reaction progress using Thin Layer Chromatography (TLC).

- Quenching: Once the reaction is complete, carefully quench the reaction by the slow addition of dilute hydrochloric acid.
- Extraction: Remove the methanol under reduced pressure. Add water to the residue and extract the aqueous layer three times with diethyl ether or ethyl acetate.
- Washing: Combine the organic extracts and wash successively with saturated sodium bicarbonate solution and brine.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure to yield the crude product.
- Purification: Purify the crude **1-(3,4-dichlorophenyl)ethanol** by column chromatography on silica gel.

## Determination of Melting Point

The melting point is a key indicator of purity.[\[10\]](#)

Procedure:

- Sample Preparation: Finely powder a small amount of the crystalline solid.
- Capillary Loading: Pack the powdered sample into a capillary tube to a height of 2-3 mm.
- Measurement: Place the capillary tube in a melting point apparatus.
- Heating: Heat the sample rapidly to about 15-20 °C below the expected melting point, then reduce the heating rate to 1-2 °C per minute.
- Observation: Record the temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting). This range is the melting point.[\[11\]](#)

## Determination of Boiling Point (Simple Distillation)

The boiling point is the temperature at which the vapor pressure of a liquid equals the atmospheric pressure.[\[10\]](#)

**Procedure:**

- Apparatus Setup: Assemble a simple distillation apparatus with a round-bottom flask, a condenser, a thermometer, and a receiving flask.
- Sample Addition: Place the liquid sample and a few boiling chips into the round-bottom flask.
- Heating: Gently heat the flask.
- Temperature Reading: Position the thermometer bulb just below the side arm of the distillation head to accurately measure the temperature of the vapor that is distilling.[\[10\]](#)
- Observation: Record the temperature at which the liquid is boiling and a stable temperature is observed on the thermometer. This stable temperature is the boiling point.

## Determination of Solubility

Solubility is typically determined by observing the dissolution of a solute in a solvent.[\[12\]](#)[\[13\]](#)

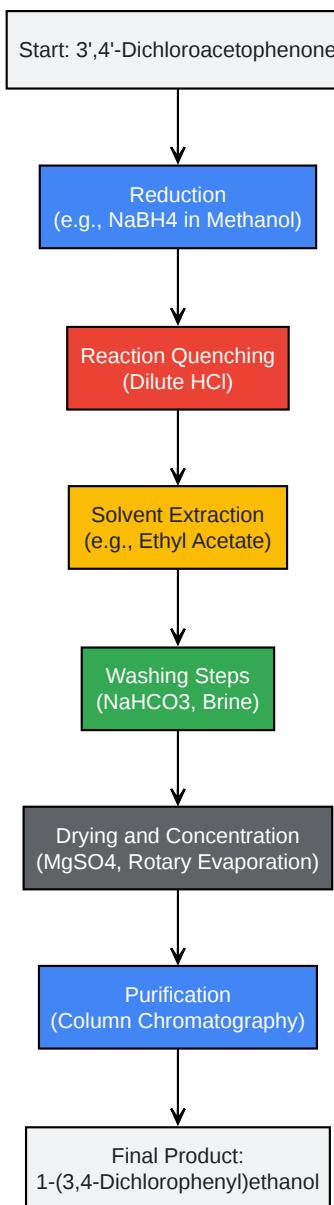
**Procedure:**

- Solvent Addition: In a small test tube, add approximately 1 mL of the chosen solvent.
- Solute Addition: Add a small, measured amount (e.g., 10 mg) of **1-(3,4-dichlorophenyl)ethanol** to the solvent.
- Observation: Stir or vortex the mixture and observe if the solid dissolves completely.
- Classification:
  - Soluble: If the entire solid dissolves.
  - Slightly Soluble: If some, but not all, of the solid dissolves.
  - Insoluble: If the solid does not appear to dissolve.
- This process can be repeated with a range of polar and non-polar solvents to create a solubility profile.[\[11\]](#)

# Visualizations

## Synthetic Workflow

The following diagram illustrates a generalized workflow for the synthesis and purification of **1-(3,4-Dichlorophenyl)ethanol**.



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Caption: Synthesis workflow for **1-(3,4-Dichlorophenyl)ethanol**.

## Conclusion

**1-(3,4-Dichlorophenyl)ethanol** is a key chemical intermediate with applications in pharmaceutical development. This guide provides essential physical property data and standardized protocols for its synthesis and characterization. The provided information serves as a valuable resource for researchers and scientists working with this compound, enabling safer handling, optimized reaction conditions, and more efficient purification processes.

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